

"Antitubercular agent-12" minimum inhibitory concentration (MIC) values

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Compound of Interest

Compound Name: *Antitubercular agent-12*

Cat. No.: *B12397920*

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Technical Guide: Antitubercular Agent-12

For Research, Scientific, and Drug Development Professionals

This technical guide provides an in-depth overview of the minimum inhibitory concentration (MIC) values, experimental protocols, and probable mechanism of action of **Antitubercular agent-12**, a novel compound with significant potential in the fight against *Mycobacterium tuberculosis*.

Compound Identification

Antitubercular agent-12, also referred to as compound 2c, is a nitrofuran-1,3,4-oxadiazole hybrid.^[1] Its chemical identity is established as:

- Systematic Name: N-(5-(4-bromophenyl)-1,3,4-oxadiazol-2-yl)-5-nitrofuran-2-carboxamide
- Molecular Formula: $C_{13}H_7BrN_4O_5$

This compound was identified as a promising anti-tuberculosis (TB) agent in a study focused on the design and synthesis of new nitrofuran-1,3,4-oxadiazole hybrids.^[1]

Minimum Inhibitory Concentration (MIC) Data

The antimicrobial efficacy of **Antitubercular agent-12** has been quantified against both drug-susceptible and multidrug-resistant (MDR) strains of *Mycobacterium tuberculosis*. The MIC is

defined as the lowest concentration of the agent that prevents a visible color change of an indicator dye (e.g., Alamar Blue) from blue to pink, signifying the inhibition of bacterial growth. [2][3] The available data is summarized in the table below.

Mycobacterium tuberculosis Strain	MIC (µg/mL)	Reference
H37Rv (Drug-Susceptible)	0.795	[1]
MDR-MTB 16883 (Clinical Isolate)	1.43	[1]

Experimental Protocols

The determination of MIC values for antitubercular agents is a critical step in their evaluation. While the specific protocol from the primary study on **Antitubercular agent-12** is not detailed here, a standard and widely used method is the Microplate Alamar Blue Assay (MABA).[2][4][5]

Microplate Alamar Blue Assay (MABA) Protocol

This colorimetric assay provides a reliable and low-technology method for determining the MIC of compounds against *M. tuberculosis*.[2][3]

Materials:

- 96-well microplates
- Middlebrook 7H9 broth, supplemented with OADC (oleic acid, albumin, dextrose, catalase)
- Mycobacterium tuberculosis culture (e.g., H37Rv)
- **Antitubercular agent-12** stock solution
- Alamar Blue reagent
- 20% Tween 80 solution
- Sterile distilled water

- Parafilm

Procedure:

- Plate Preparation: Add 200 μ L of sterile distilled water to all outer wells of the 96-well plate to prevent evaporation.
- Drug Dilution: Prepare serial dilutions of **Antitubercular agent-12** in the microplate wells using 7H9 broth. Typically, this involves adding 100 μ L of the drug solution to the first well of a row and then performing serial twofold dilutions across the plate. The final volume in each well should be 100 μ L.
- Inoculum Preparation: Prepare an inoculum of *M. tuberculosis* from a mid-log phase culture, adjusting the turbidity to a McFarland standard of 0.5.
- Inoculation: Add 100 μ L of the prepared bacterial suspension to each well containing the diluted compound. Include a drug-free well as a growth control.
- Incubation: Seal the plates with Parafilm and incubate at 37°C. Incubation time is typically 5-7 days.[2]
- Addition of Indicator: After the initial incubation, add 20 μ L of Alamar Blue reagent and 12.5 μ L of 20% Tween 80 to each well.[4]
- Final Incubation: Reseal the plates and incubate for an additional 24 hours at 37°C.[2]
- Reading Results: Observe the color change in the wells. A blue color indicates no bacterial growth, while a pink color signifies growth. The MIC is recorded as the lowest drug concentration that prevents the color change from blue to pink.[2][3]

Plate & Inoculum Preparation

Prepare serial dilutions of Antitubercular agent-12 in 96-well plate

Prepare *M. tuberculosis* inoculum (0.5 McFarland standard)

Assay Execution

Inoculate wells with bacterial suspension

Incubate plates at 37°C for 5-7 days

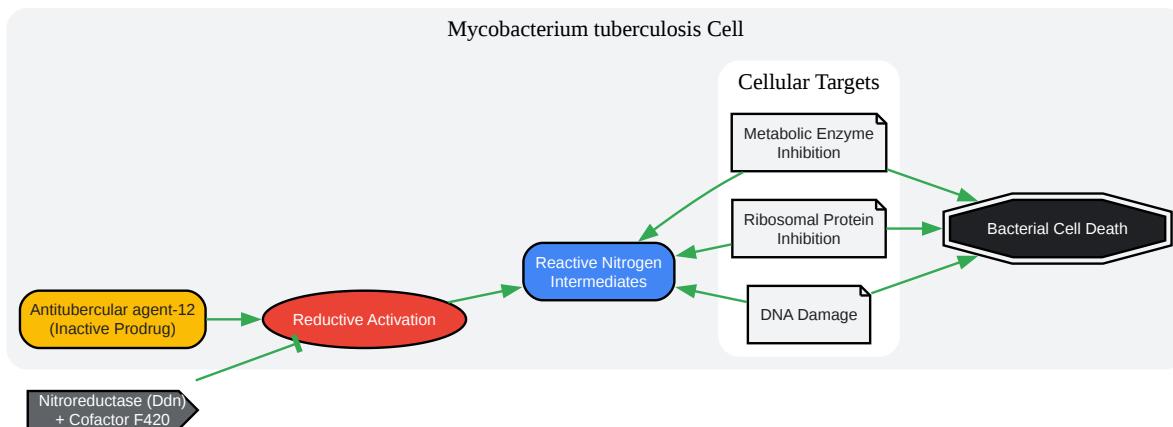
Add Alamar Blue & Tween 80 solution

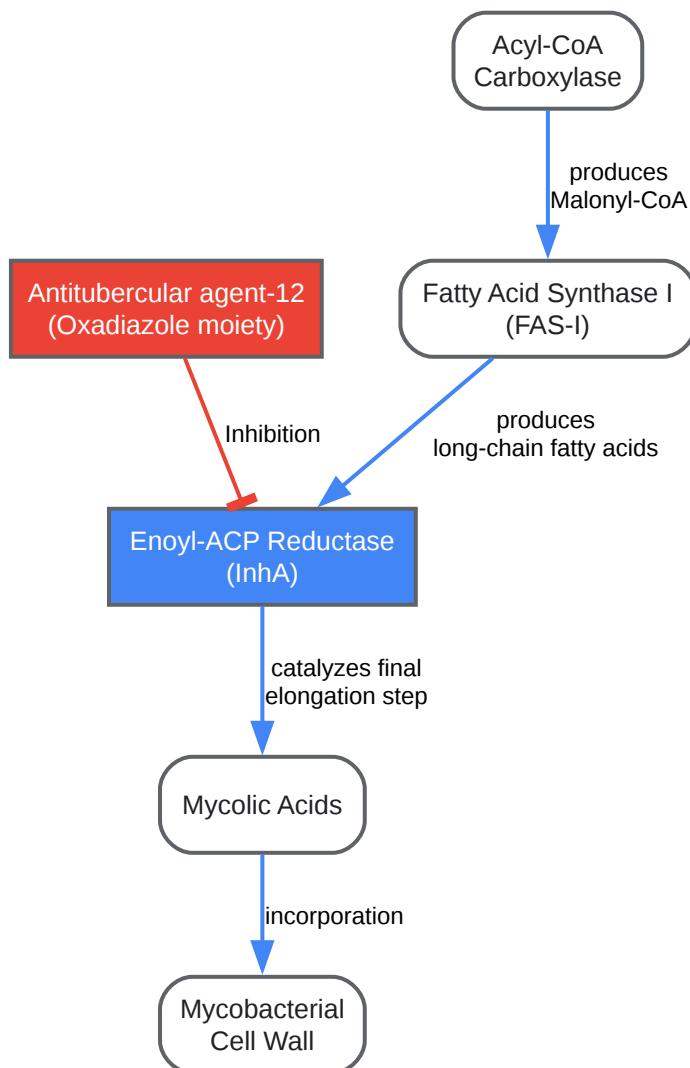
Incubate for an additional 24 hours

Result Analysis

Observe color change (Blue = No Growth, Pink = Growth)

Determine MIC: Lowest concentration with no growth





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